

Application Notes and Protocols for the Analytical Characterization of 2,5-Dimethylphenylacetonitrile

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetonitrile

Cat. No.: B100795

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes detail the analytical methodologies for the thorough characterization of **2,5-Dimethylphenylacetonitrile**, a key intermediate in various synthetic pathways. The following protocols provide a framework for assessing the purity, identity, and structure of this compound using state-of-the-art analytical techniques.

Chromatographic Analysis

Chromatographic techniques are essential for separating **2,5-Dimethylphenylacetonitrile** from potential impurities, starting materials, and byproducts. Both Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are powerful tools for purity assessment and quantification.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust method for the analysis of volatile and semi-volatile compounds like **2,5-Dimethylphenylacetonitrile**, providing both qualitative and quantitative information.

Experimental Protocol:

- Instrumentation: A standard Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).

- Sample Preparation: Accurately weigh approximately 10 mg of the **2,5-Dimethylphenylacetonitrile** sample and dissolve it in 10 mL of a suitable solvent such as dichloromethane or ethyl acetate.
- Injection: 1 µL of the prepared sample is injected into the GC system.

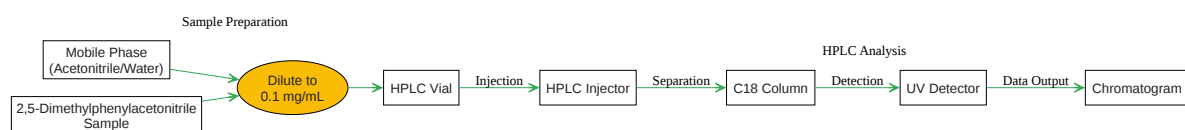
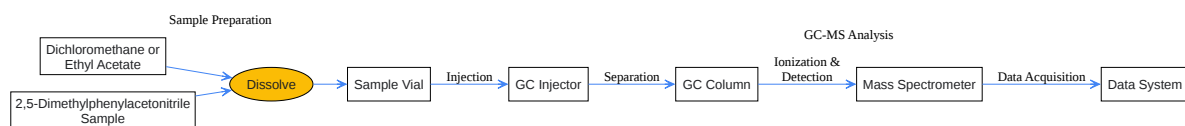
Table 1: GC-MS Instrumental Parameters

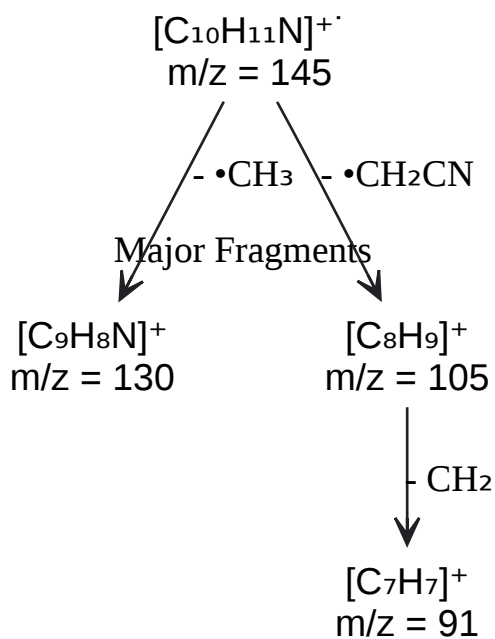
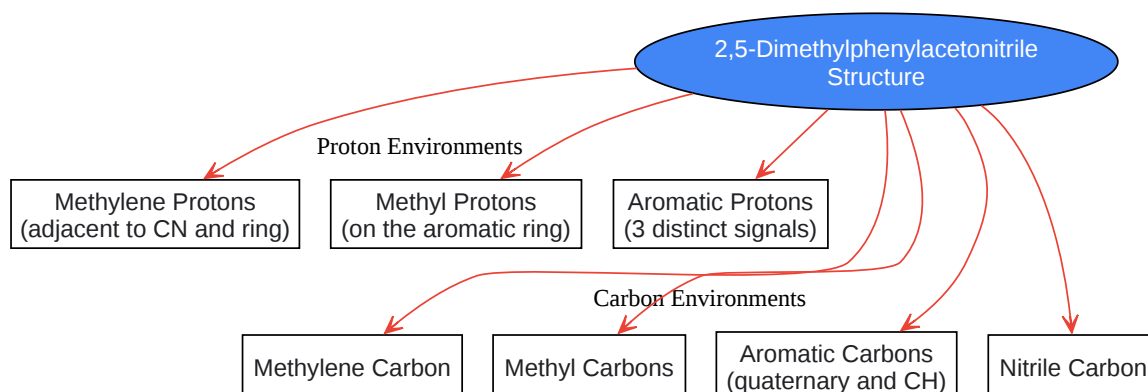
Parameter	Value
Column	HP-5ms (5% Phenyl Methyl Siloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Split (split ratio 50:1)
Oven Program	Initial temperature 100 °C, hold for 2 min, ramp at 15 °C/min to 280 °C, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-450

Expected Results:

The retention time for **2,5-Dimethylphenylacetonitrile** will be specific to the established method. The mass spectrum will show a molecular ion peak ($[M]^+$) at m/z 145, corresponding to its molecular weight.^[1] Key fragmentation patterns can be used for structural confirmation. The primary fragment is often the tropylium ion or a related structure.

Diagram 1: GC-MS Experimental Workflow





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References

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